

# Application Notes & Protocols: Safe Handling and Storage of AG-370

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## Compound of Interest

Compound Name: AG-370

Cat. No.: B176268

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## Introduction

**AG-370**, also known as NSC 651712, is a potent and selective inhibitor of the Platelet-Derived Growth Factor (PDGF) receptor kinase, with an IC<sub>50</sub> value of 20 μM in human bone marrow fibroblasts.[1][2] It demonstrates significantly weaker inhibition of the Epidermal Growth Factor (EGF) receptor.[1][2] As a critical tool in signal transduction research and a potential therapeutic agent, understanding the safe handling and storage of **AG-370** is paramount to ensure the safety of laboratory personnel and the integrity of experimental results. This document provides a comprehensive guide to the safe handling, storage, and disposal of **AG-370**, based on available safety data and established laboratory best practices.

## Material Identification

Identifier	Value	Source
Product Name	AG-370	[1][2]
Synonym	NSC 651712	[1]
CAS Number	134036-53-6	[1][3]
Chemical Formula	C15H9N5	[1]
Molecular Weight	259.3 g/mol	[1]

## Hazard Identification and GHS Classification

**AG-370** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[3]
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.[3]

Signal Word: Warning[4]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

Precautionary Statements:[3]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.

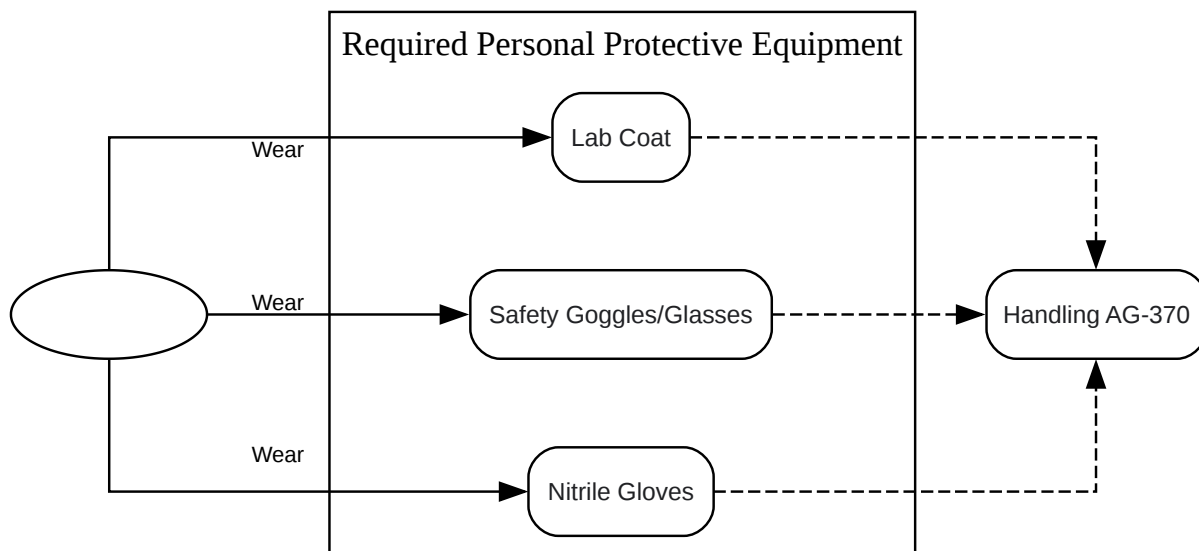
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

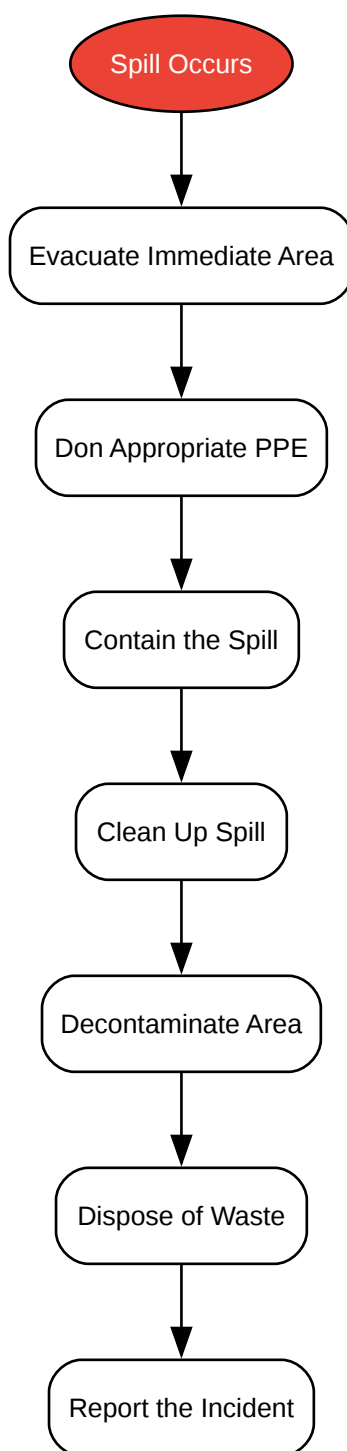
## Safe Handling Protocols

Adherence to strict handling protocols is essential to minimize exposure risk and maintain a safe laboratory environment.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.





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Caption: General workflow for responding to a chemical spill.

## Disposal Considerations

**AG-370** is very toxic to aquatic life with long-lasting effects. [3] Therefore, it is imperative that it is not released into the environment. [3]

- Dispose of **AG-370** and its containers in accordance with all local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the product itself.

## Physical and Chemical Properties

Property	Value	Source
Appearance	Solid	[1]
Purity	≥95% (cis/trans mixture)	[1]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, DMSO:PBS (pH 7.2) (1:6): 0.1 mg/ml	[1]
$\lambda_{\max}$	260, 367 nm	[1]

## References

- Material Safety Data Sheet # 370. SupplyHouse.com. [Link]
- AG 370|134036-53-6|MSDS. DC Chemicals. [Link]
- GHS Classification (Rev.11, 2025) Summary. PubChem. [Link]

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